

Essential Guide to the Proper Disposal of 4-bromo-N,3-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name:	4-bromo-N,3-dimethylbenzenesulfonamide
Cat. No.:	B157639

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For Researchers, Scientists, and Drug Development Professionals

The proper disposal of **4-bromo-N,3-dimethylbenzenesulfonamide**, a halogenated organic compound, is crucial for maintaining laboratory safety and ensuring environmental protection. While a specific Safety Data Sheet (SDS) for this compound (CAS No. 923148-87-2) is not readily available, this guide provides a comprehensive disposal protocol based on the general principles for handling halogenated organic waste and information from SDSs of structurally similar chemicals.^{[1][2][3]} Adherence to these procedures is critical for minimizing risks and complying with hazardous waste regulations.

Key Chemical Information

A summary of the available information for **4-bromo-N,3-dimethylbenzenesulfonamide** and general data for related compounds is presented below.

Property	Data	Source
Chemical Name	4-bromo-N,3-dimethylbenzenesulfonamide	-
CAS Number	923148-87-2	[4]
Molecular Formula	C ₈ H ₁₀ BrNO ₂ S	-
Waste Category	Halogenated Organic Waste	[1] [2] [5]
Primary Hazards	Likely skin and eye irritant; potentially harmful if ingested or inhaled. Based on structurally similar compounds.	[3] [6] [7]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[6]

Detailed Disposal Protocol

This step-by-step protocol outlines the necessary procedures for the safe disposal of **4-bromo-N,3-dimethylbenzenesulfonamide**.

Personal Protective Equipment (PPE)

Before handling the chemical waste, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Body Protection: A lab coat is mandatory.

Waste Segregation and Collection

Proper segregation of chemical waste is essential to prevent dangerous reactions and to facilitate correct disposal.[\[2\]](#)[\[5\]](#)

- Waste Container: Use a designated, leak-proof, and clearly labeled container for "Halogenated Organic Waste."[\[1\]](#)[\[5\]](#) The container must have a secure screw-top cap.
- Labeling: As soon as the first drop of waste is added, label the container with "Hazardous Waste," the full chemical name "**4-bromo-N,3-dimethylbenzenesulfonamide**," and the approximate concentration and quantity. Do not use abbreviations.[\[1\]](#)[\[2\]](#)
- Segregation:
 - DO NOT mix **4-bromo-N,3-dimethylbenzenesulfonamide** with non-halogenated organic waste.[\[2\]](#)[\[5\]](#)[\[8\]](#) This is critical as mixing can increase disposal costs and complexity.[\[8\]](#)[\[9\]](#)
 - Keep this waste stream separate from other waste categories such as acids, bases, and oxidizing agents.[\[6\]](#)

Waste Storage in the Laboratory

Accumulated waste must be stored safely pending collection by your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.

- Location: Store the waste container in a designated Satellite Accumulation Area (SAA).
- Secondary Containment: Place the waste container in a secondary containment tray to prevent the spread of potential spills.
- Environment: The storage area should be cool, dry, and well-ventilated.

Arranging for Disposal

- Contact Professionals: The disposal of hazardous waste must be managed by your institution's EHS department or a certified hazardous waste disposal company. Follow your institution's specific procedures for requesting a waste pickup.
- Documentation: Complete all required waste disposal forms accurately and completely.

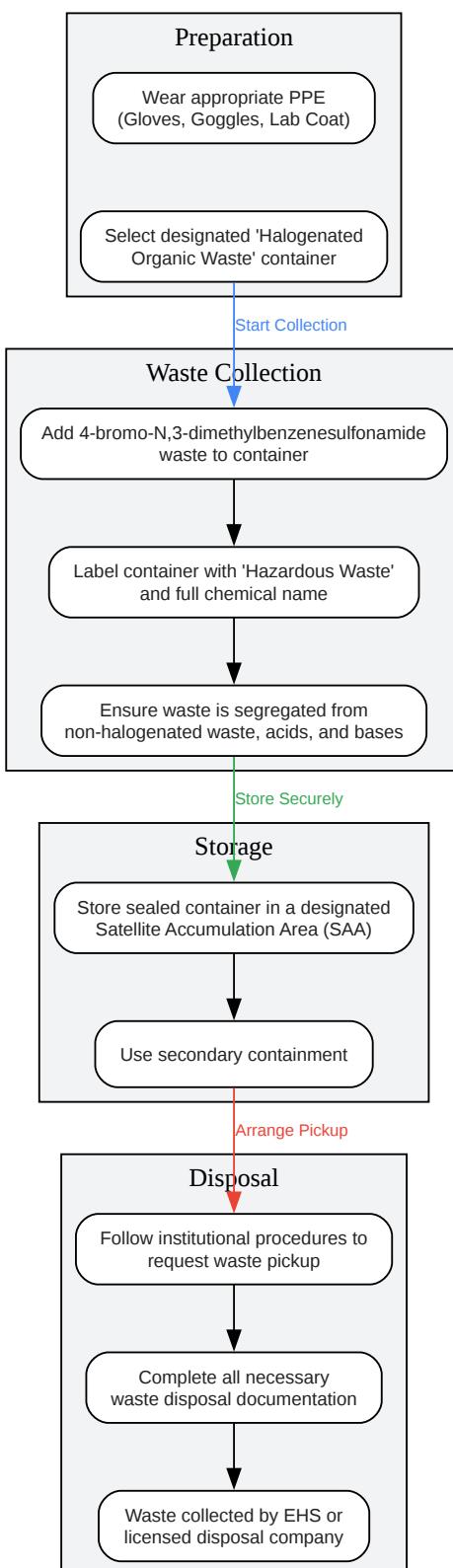
Spill Management

In the event of a spill, follow these procedures:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material such as vermiculite, sand, or a commercial spill kit for chemicals.
 - Carefully collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Major Spills:
 - Evacuate the area immediately.
 - Notify your institution's emergency response team and EHS department.
 - Prevent entry to the affected area.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **4-bromo-N,3-dimethylbenzenesulfonamide**.

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 4-bromo-N,3-dimethylbenzenesulfonamide.**

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